

Technical Guide: Oxiran-2-ylmethyl hexadecanoate-d31

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Compound of Interest

Compound Name: Oxiran-2-ylmethyl hexadecanoate-d31

Cat. No.: B587333

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Introduction

Oxiran-2-ylmethyl hexadecanoate-d31, a deuterated form of glycidyl palmitate, is a crucial analytical tool in biomedical and pharmaceutical research. Its isotopic labeling allows it to serve as an internal standard for the precise quantification of glycidyl palmitate in various biological matrices using mass spectrometry. Glycidyl palmitate is the ester of hexadecanoic acid (palmitic acid) and glycidol. Understanding the properties and synthesis of its deuterated analog is essential for accurate toxicological and metabolic studies, particularly as glycidyl esters are recognized as food processing contaminants with potential carcinogenic properties. This guide provides an in-depth overview of the chemical properties, a detailed experimental protocol for its synthesis, and a summary of the known biological signaling pathways associated with its non-deuterated counterpart, palmitic acid.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **Oxiran-2-ylmethyl hexadecanoate-d31**.

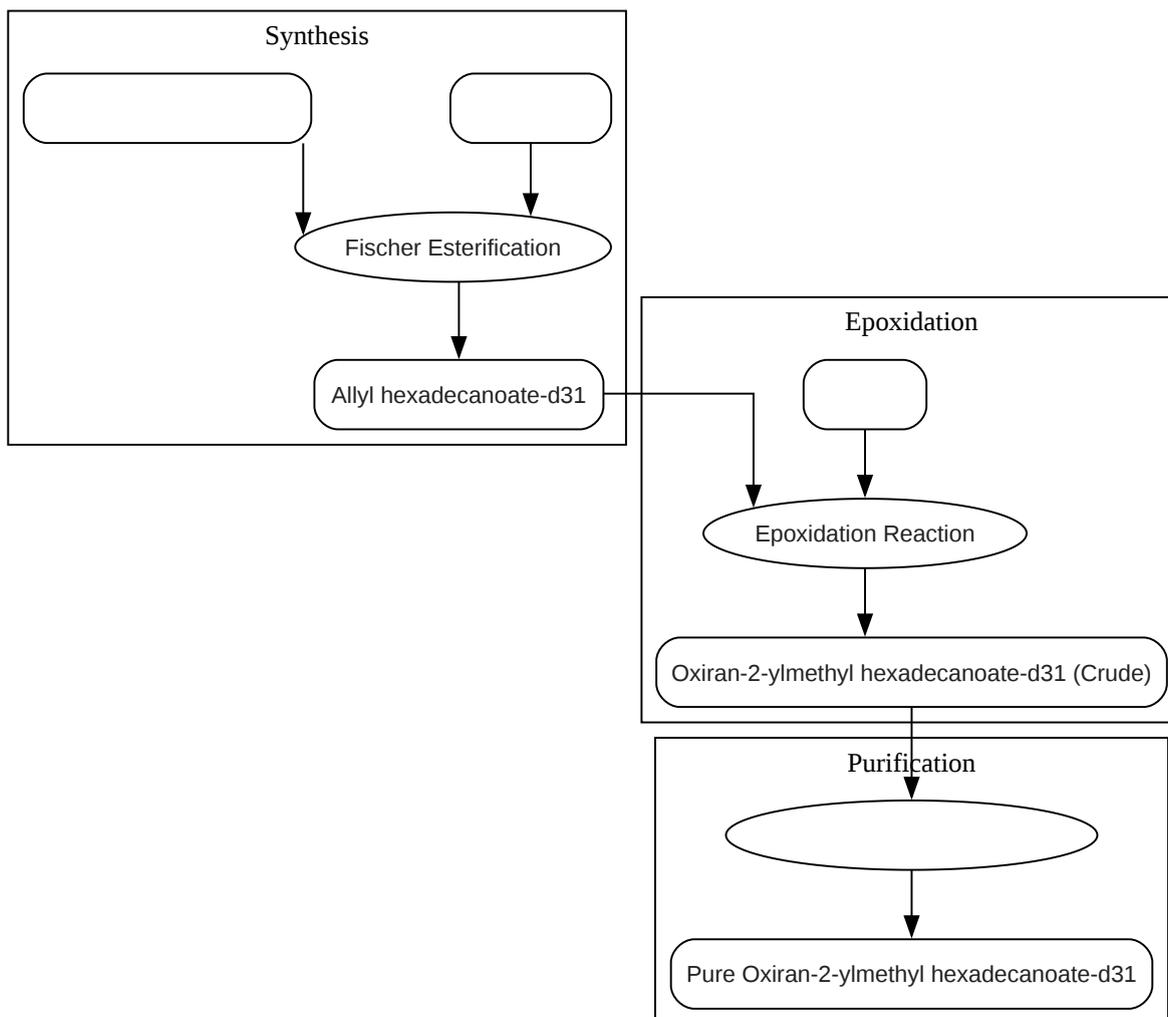
Property	Value	Reference
CAS Number	1246819-24-8	[1]
Molecular Formula	C ₁₉ H ₅ D ₃₁ O ₃	[2]
Molecular Weight	343.68 g/mol	[2]
IUPAC Name	oxiran-2-ylmethyl 2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9, 10,10,11,11,12,12,13,13,14,14 ,15,15,16,16,16- hentriacontadeuteriohexadeca noate	[1]
Synonyms	Glycidyl Palmitate-d31, Palmitic Acid-d31 Glycidyl Ester, Hexadecanoic Acid-d31 2-Oxiranylmethyl Ester	[2]

Synthesis of Oxiran-2-ylmethyl hexadecanoate-d31

The synthesis of **Oxiran-2-ylmethyl hexadecanoate-d31** can be achieved through a two-step chemical process:

- Fischer Esterification: The process begins with the esterification of deuterated palmitic acid (hexadecanoic acid-d31) with allyl alcohol to produce allyl hexadecanoate-d31.
- Epoxidation: The allyl group of the resulting ester is then epoxidized using a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA), to form the final product, **Oxiran-2-ylmethyl hexadecanoate-d31**.

Experimental Workflow



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Caption: Synthesis and Purification Workflow for **Oxiran-2-ylmethyl hexadecanoate-d31**.

Detailed Experimental Protocols

Step 1: Synthesis of Allyl hexadecanoate-d31 (Fischer Esterification)

- Materials:
 - Hexadecanoic acid-d31
 - Allyl alcohol
 - Sulfuric acid (catalytic amount)
 - Toluene
 - Diethyl ether
 - Saturated sodium bicarbonate solution
 - Brine
 - Anhydrous sodium sulfate
- Procedure:
 - In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, dissolve hexadecanoic acid-d31 in a mixture of allyl alcohol and toluene.
 - Add a catalytic amount of concentrated sulfuric acid to the mixture.
 - Heat the reaction mixture to reflux. Water will be azeotropically removed and collected in the Dean-Stark trap.
 - Monitor the reaction progress by observing the amount of water collected. The reaction is complete when the theoretical amount of water has been removed.
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with diethyl ether and transfer it to a separatory funnel.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain crude allyl hexadecanoate-d31.

Step 2: Synthesis of **Oxiran-2-ylmethyl hexadecanoate-d31** (Epoxidation)

- Materials:

- Allyl hexadecanoate-d31 (from Step 1)
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane
- Saturated sodium thiosulfate solution
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

- Procedure:

- Dissolve the crude allyl hexadecanoate-d31 in dichloromethane in a round-bottom flask.
- Cool the solution in an ice bath.
- Add m-CPBA portion-wise to the stirred solution.
- Allow the reaction mixture to slowly warm to room temperature and continue stirring for several hours or overnight.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, transfer the mixture to a separatory funnel.
- Wash the organic layer with a saturated solution of sodium thiosulfate to quench any unreacted m-CPBA.

- Subsequently, wash the organic layer with saturated sodium bicarbonate solution to remove the m-chlorobenzoic acid byproduct, followed by a brine wash.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude **Oxiran-2-ylmethyl hexadecanoate-d31**.

Purification:

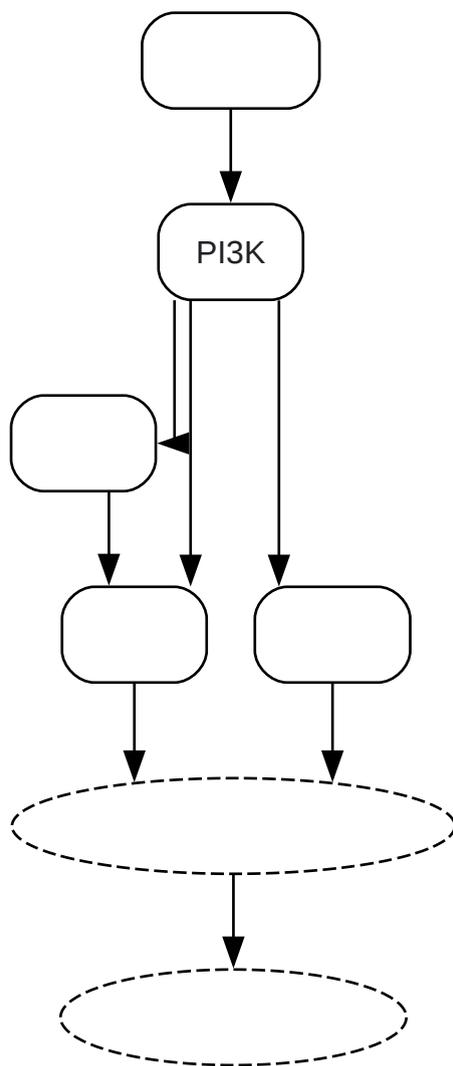
The crude product can be purified by column chromatography on silica gel using a gradient of ethyl acetate in hexane as the eluent to yield the pure **Oxiran-2-ylmethyl hexadecanoate-d31**.

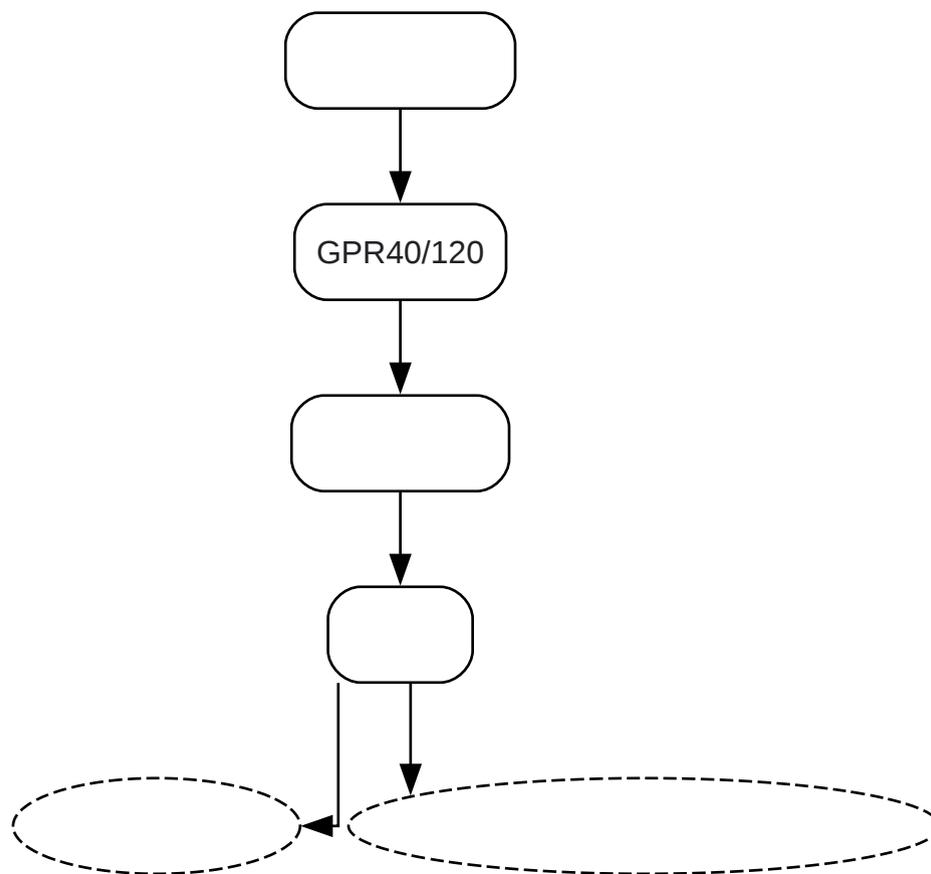
Biological Signaling Pathways of Palmitate

While **Oxiran-2-ylmethyl hexadecanoate-d31** is primarily used as an analytical standard, its non-deuterated counterpart, palmitate, is a biologically active saturated fatty acid involved in numerous cellular signaling pathways. Chronic exposure to elevated levels of palmitate is associated with cellular stress and the development of metabolic diseases.

Palmitate-Induced Insulin Signaling in Skeletal Muscle Cells

Acute exposure of skeletal muscle cells to palmitate can stimulate glucose uptake through the activation of key signaling pathways, as depicted below.





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